

Application Notes and Protocols for Oral Administration of Ki16198 In Vivo

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Compound of Interest

Compound Name: Ki16198

Cat. No.: B15572958

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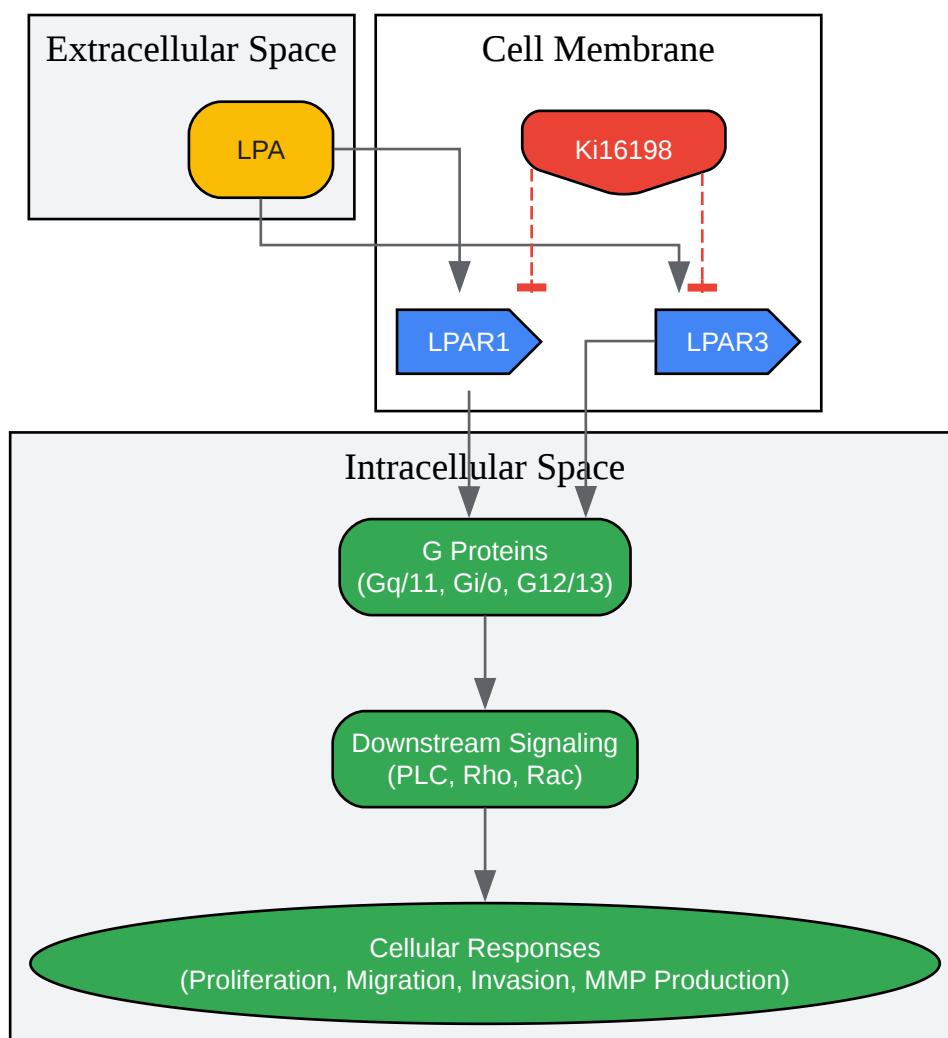
Introduction

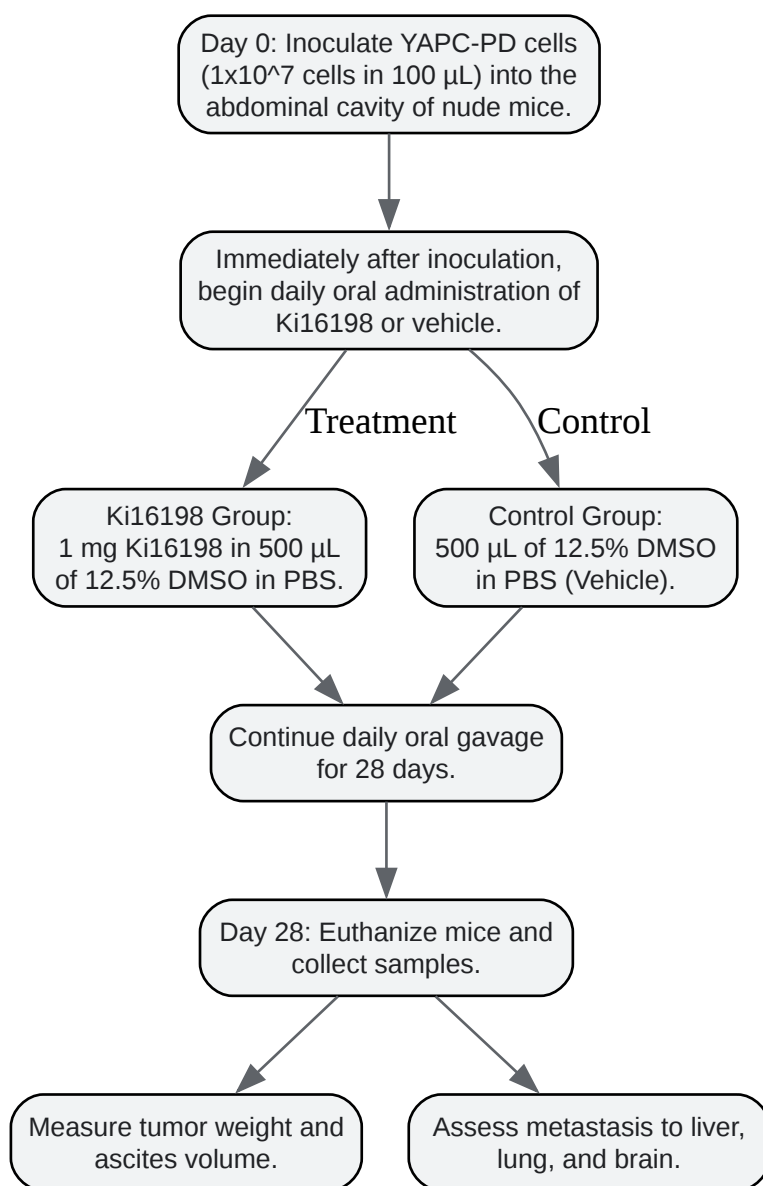
Ki16198 is a potent and orally active antagonist of the lysophosphatidic acid (LPA) receptors, specifically LPA1 and LPA3.[1][2][3][4][5][6][7] It is the methyl ester of Ki16425, a modification that enhances its suitability for oral administration.[1][2] In vivo studies have demonstrated the efficacy of **Ki16198** in attenuating pancreatic cancer tumorigenesis, invasion, and metastasis.[1][2][3] These application notes provide a comprehensive overview of the in vivo use of **Ki16198**, including its mechanism of action, detailed experimental protocols, and relevant quantitative data.

Mechanism of Action

Lysophosphatidic acid (LPA) is a bioactive lipid that exerts its effects by binding to a family of G protein-coupled receptors (GPCRs), including LPA1, LPA2, and LPA3.[8][9] In the context of cancer, particularly pancreatic cancer, the LPA signaling pathway is implicated in cell proliferation, migration, and invasion.[2][3] **Ki16198** acts as a competitive antagonist at LPA1 and LPA3 receptors, thereby inhibiting the downstream signaling cascades initiated by LPA.[4][10] This inhibition has been shown to suppress cancer cell motility and the production of matrix metalloproteinases (MMPs), which are crucial for invasion and metastasis.[2][3]

Signaling Pathway





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References

- 1. medchemexpress.com [medchemexpress.com]

- 2. Orally active lysophosphatidic acid receptor antagonist attenuates pancreatic cancer invasion and metastasis in vivo - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Orally active lysophosphatidic acid receptor antagonist attenuates pancreatic cancer invasion and metastasis in vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. selleckchem.com [selleckchem.com]
- 5. adooq.com [adooq.com]
- 6. selleckchem.com [selleckchem.com]
- 7. apexbt.com [apexbt.com]
- 8. LPA receptor signaling: pharmacology, physiology, and pathophysiology - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Lysophosphatidic Acid Receptor Antagonists and Cancer: The Current Trends, Clinical Implications, and Trials - PMC [pmc.ncbi.nlm.nih.gov]
- 10. What are LPAR1 antagonists and how do they work? [synapse.patsnap.com]
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